

Basic Yellow 40 molecular structure and formula.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Basic yellow 40

Cat. No.: B1329950

[Get Quote](#)

In-Depth Technical Guide to Basic Yellow 40

For Researchers, Scientists, and Drug Development Professionals

Introduction

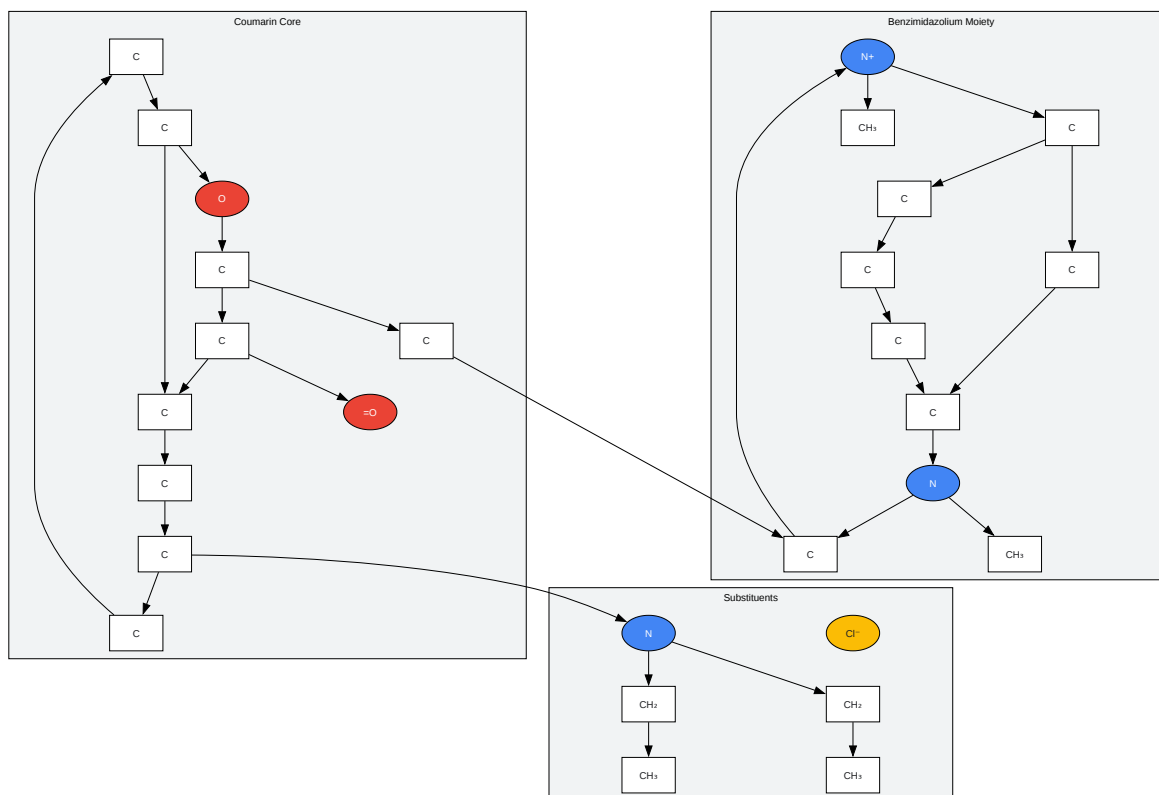
Basic Yellow 40, a fluorescent dye belonging to the coumarin class, is a compound of significant interest across various scientific disciplines. Its intense yellow-green fluorescence under ultraviolet and blue light has led to its widespread use in forensic science for the enhancement of latent fingerprints developed with cyanoacrylate. Beyond forensics, its photophysical properties make it a valuable tool in the development of fluorescent probes and as a dye in various industrial applications. This technical guide provides a comprehensive overview of the molecular structure, chemical formula, physicochemical properties, and experimental protocols related to **Basic Yellow 40**.

Molecular Structure and Formula

The molecular identity of **Basic Yellow 40** is well-established. The compound's systematic IUPAC name is 7-(diethylamino)-3-(1,3-dimethylbenzimidazol-3-ium-2-yl)chromen-2-one;chloride. This nomenclature accurately describes its heterocyclic structure, which consists of a coumarin backbone, a diethylamino substituent, and a dimethylbenzimidazolium moiety.

The chemical formula for **Basic Yellow 40** is $C_{22}H_{24}ClN_3O_2$.^{[1][2]} This formula corresponds to a molecular weight of approximately 397.9 g/mol.^{[1][2]}

The two-dimensional chemical structure of **Basic Yellow 40** is depicted below:



[Click to download full resolution via product page](#)

Caption: Molecular structure of **Basic Yellow 40**.

Physicochemical Properties

A summary of the key quantitative data for **Basic Yellow 40** is presented in the table below. It is important to note that there are some discrepancies in the reported melting points in the literature, which may be due to different experimental conditions or sample purities.

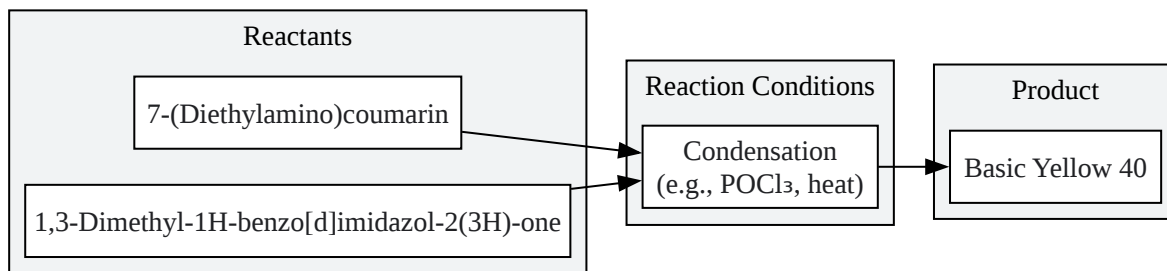
Property	Value	Source(s)
Molecular Formula	C ₂₂ H ₂₄ ClN ₃ O ₂	[1][2]
Molecular Weight	397.9 g/mol	[1][2]
Appearance	Yellow to orange-yellow crystalline powder	[3]
Melting Point	210-211 °C or 349.84 °C	[1]
Solubility	Soluble in water, methanol, ethanol, and acetic acid. Insoluble in petroleum ether. A value of 50 g/L in water/acetic acid has been reported.	[1][4][5]
Wavelength of Max. Absorption (λ _{max})	432-436 nm (in solution)	[3]
Flash Point	13 °C	[1]
Density	0.41 g/cm ³	[1]

Experimental Protocols

Synthesis of Basic Yellow 40

The synthesis of **Basic Yellow 40** involves the condensation of 1,3-Dimethyl-1H-benzo[d]imidazol-2(H)-one with 7-(diethylamino)coumarin, followed by conversion to the chloride salt. While a detailed, peer-reviewed synthesis protocol is not readily available in the public domain, a general procedure based on the synthesis of similar coumarin-benzimidazole dyes is outlined below. This should be considered a representative method and may require optimization.

Reaction Scheme:



[Click to download full resolution via product page](#)

Caption: General synthesis scheme for **Basic Yellow 40**.

Experimental Procedure (Illustrative):

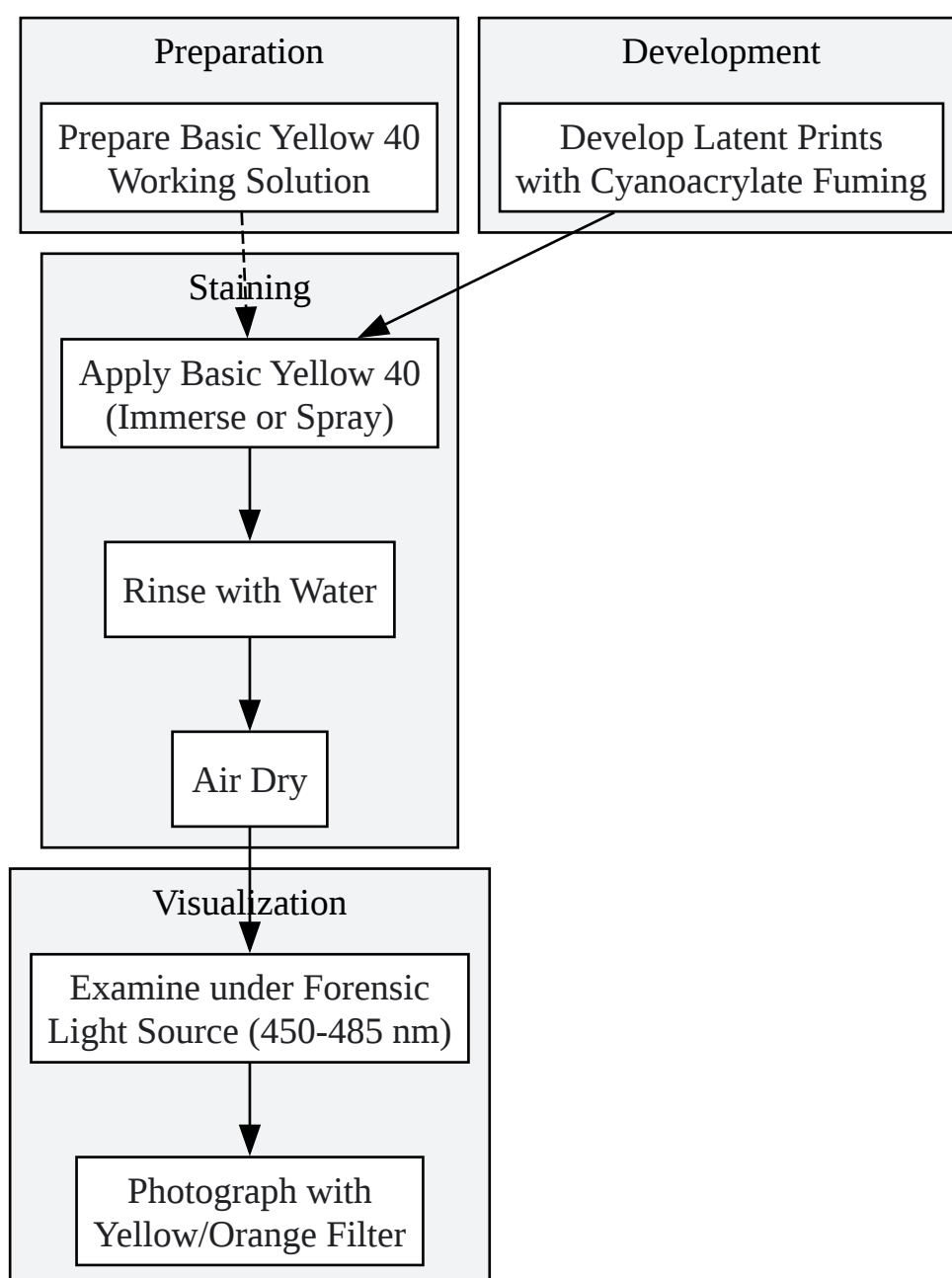
- **Condensation:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 1,3-Dimethyl-1H-benzo[d]imidazol-2(3H)-one (1 equivalent) and 7-(diethylamino)coumarin (1 equivalent) in a suitable solvent such as phosphoryl chloride (POCl_3) or a high-boiling point organic solvent like N,N-dimethylformamide (DMF).
- **Heating:** Heat the reaction mixture to a temperature between 80-120 °C and maintain for several hours (typically 2-6 hours), monitoring the reaction progress by thin-layer chromatography (TLC).
- **Work-up:** After the reaction is complete, cool the mixture to room temperature. If phosphoryl chloride was used as the solvent, it is carefully quenched by slowly adding the reaction mixture to ice water.
- **Precipitation and Filtration:** The crude product will precipitate out of the aqueous solution. Collect the solid by vacuum filtration and wash it thoroughly with water to remove any unreacted starting materials and inorganic byproducts.
- **Purification:** The crude product can be purified by recrystallization from a suitable solvent system, such as ethanol/water or acetonitrile, to yield the pure **Basic Yellow 40** chloride salt.
- **Characterization:** Confirm the identity and purity of the synthesized compound using analytical techniques such as NMR spectroscopy, mass spectrometry, and melting point

determination.

Forensic Protocol for Latent Fingerprint Enhancement

Basic Yellow 40 is a highly effective stain for cyanoacrylate-fumed latent prints on non-porous surfaces. The following protocol details the preparation of the working solution and the application procedure.

Workflow for Fingerprint Enhancement:



[Click to download full resolution via product page](#)

Caption: Workflow for latent fingerprint enhancement using **Basic Yellow 40**.

Preparation of Working Solution:

- Dissolve 1 gram of **Basic Yellow 40** powder in 500 mL of methanol. Stir or agitate until the dye is fully dissolved. Store the solution in a tightly sealed, light-protected container.

Application Protocol:

- Cyanoacrylate Fuming: The surface bearing the latent prints must first be treated with cyanoacrylate (superglue) fuming to polymerize the latent print residue.
- Application of **Basic Yellow 40**:
 - Immersion: Immerse the object in the **Basic Yellow 40** working solution for approximately 30-60 seconds.
 - Spraying: Alternatively, the working solution can be sprayed onto the surface using a fine mist sprayer. Ensure even coverage of the area of interest.
- Rinsing: Gently rinse the surface with a stream of cool tap water to remove excess dye.
- Drying: Allow the object to air dry completely or use a gentle stream of cool air.
- Visualization: Examine the treated surface under a forensic light source in the wavelength range of 450-485 nm. Use yellow or orange colored viewing goggles to visualize the fluorescent prints.
- Photography: Photograph the developed prints using a camera equipped with a yellow or orange filter corresponding to the viewing goggles.

Safety and Handling

Basic Yellow 40 should be handled with appropriate safety precautions. It is a fine powder that can be easily inhaled, and the methanolic solution is flammable and toxic.

- Personal Protective Equipment (PPE): Wear safety glasses, gloves, and a lab coat when handling the powder and its solutions.
- Ventilation: Use a fume hood when preparing and using the methanolic solution to avoid inhalation of vapors.
- Fire Safety: Keep away from open flames and other ignition sources.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

Conclusion

Basic Yellow 40 is a versatile fluorescent dye with significant applications in forensic science and other fields. This technical guide has provided a detailed overview of its molecular structure, physicochemical properties, and established experimental protocols. For researchers and professionals in drug development, the fluorescent properties of **Basic Yellow 40** may offer opportunities for the development of novel assays and imaging agents. It is crucial to adhere to safety guidelines when handling this compound and its solutions.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. aorangiforensics.co.nz [aorangiforensics.co.nz]
- 2. researchgate.net [researchgate.net]
- 3. macsenlab.com [macsenlab.com]
- 4. sdinternational.com [sdinternational.com]
- 5. Basic Yellow 40 Manufacturers & Suppliers in Mumbai, India [colorantsgroup.com]
- To cite this document: BenchChem. [Basic Yellow 40 molecular structure and formula.]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1329950#basic-yellow-40-molecular-structure-and-formula\]](https://www.benchchem.com/product/b1329950#basic-yellow-40-molecular-structure-and-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com